

Technical Support Center: Tetrazine-PEG4-oxyamine

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Compound of Interest

Compound Name: *Tetrazine-PEG4-oxyamine
hydrochloride*

Cat. No.: *B12415591*

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This guide provides troubleshooting advice and answers to frequently asked questions regarding the use of Tetrazine-PEG4-oxyamine for bioorthogonal labeling, with a specific focus on identifying and mitigating off-target labeling and high background signals.

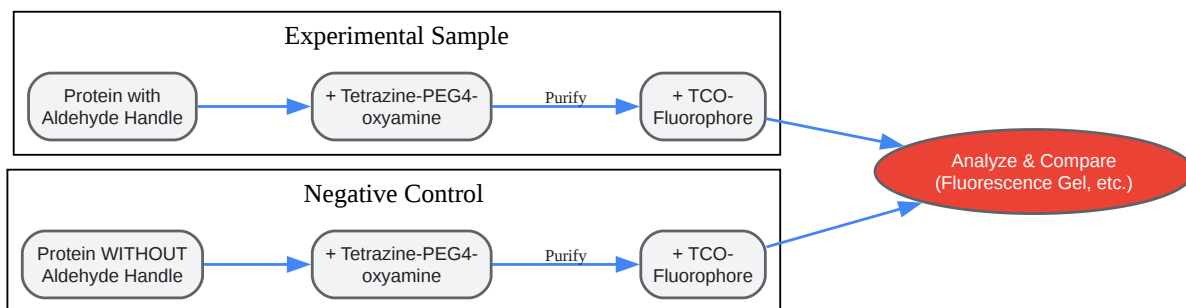
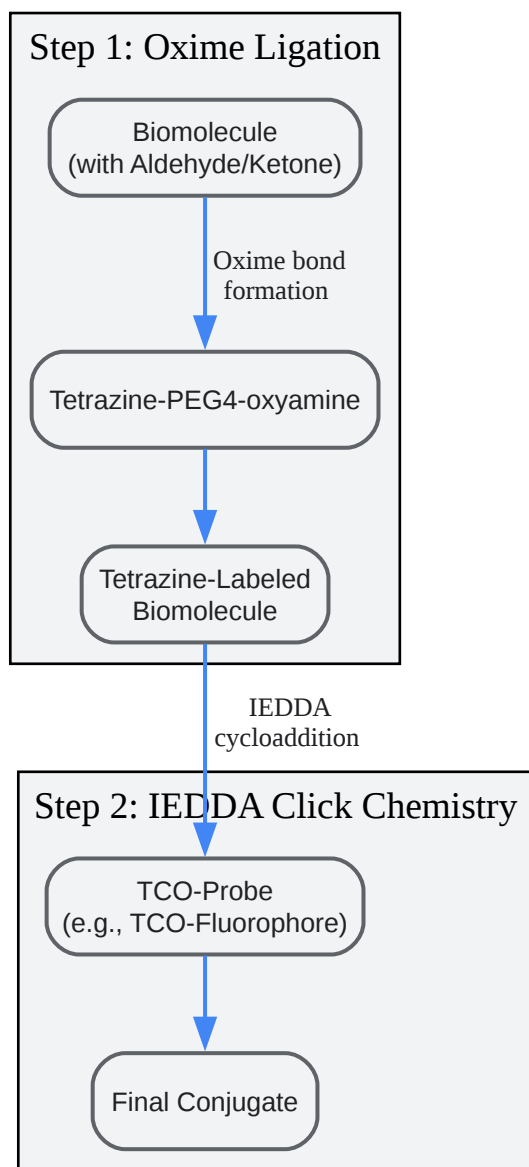
Frequently Asked Questions (FAQs)

Q1: What is Tetrazine-PEG4-oxyamine and how does it work?

Tetrazine-PEG4-oxyamine is a heterobifunctional linker molecule designed for a two-step labeling strategy.^[1] It contains two key reactive groups:

- Oxyamine (-O-NH₂): This group reacts specifically with aldehyde or ketone functional groups to form a stable oxime bond.^[2] This is often used to target biomolecules that have been enzymatically or chemically modified to present a carbonyl group (e.g., periodate-treated glycoproteins).
- Tetrazine: This moiety is a highly reactive diene that participates in an inverse-electron-demand Diels-Alder (IEDDA) cycloaddition with a strained alkene, most commonly a trans-cyclooctene (TCO).^{[1][3]} This "click chemistry" reaction is extremely fast and bioorthogonal, meaning it proceeds efficiently in complex biological media without interfering with native functional groups.^{[1][4]}

- PEG4 Spacer: The 4-unit polyethylene glycol chain is a hydrophilic spacer that improves the reagent's solubility in aqueous buffers, reduces aggregation, and minimizes steric hindrance between the labeled molecule and its binding partner.^{[1][5]}



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